

Essential Safety and Disposal Guidance for Vimirogant

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Compound of Interest

Compound Name: Vimirogant

Cat. No.: B611687

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **Vimirogant** are paramount to ensuring laboratory safety and environmental protection. While specific disposal instructions are contingent upon the Safety Data Sheet (SDS) provided by the manufacturer and local regulations, this guide offers a framework for the safe management of **Vimirogant** waste.

It is imperative to obtain and thoroughly review the Safety Data Sheet (SDS) for **Vimirogant** from your supplier before handling or disposing of the compound. The SDS contains detailed information regarding physical and chemical properties, hazards, and specific disposal requirements.

General Disposal Procedures for Laboratory Chemicals

In the absence of a specific, publicly available SDS for **Vimirogant**, the following general procedures for the disposal of research-grade chemicals should be followed. These steps are based on established laboratory safety protocols.

- Segregation of Waste:
 - Do not mix **Vimirogant** waste with general laboratory trash.
 - Segregate chemical waste from regular, non-hazardous waste. If non-hazardous and hazardous waste are mixed, the entire mixture must be treated as hazardous.^[1]

- Containerization:
 - Use a designated, leak-proof, and clearly labeled waste container for **Vimirogant** and materials contaminated with it (e.g., gloves, pipette tips, empty vials).
 - The label should clearly identify the contents as "**Vimirogant** Waste" and include any hazard symbols as indicated in the SDS.
- Spill Management:
 - In the event of a spill, consult the SDS for appropriate cleanup procedures.
 - Contaminated materials from the spill cleanup should be placed in the designated hazardous waste container.
- Disposal of Empty Containers:
 - Empty containers that held **Vimirogant** should be triple-rinsed with a suitable solvent, as recommended in the SDS.
 - The rinsate should be collected and disposed of as hazardous waste.
 - After thorough cleaning, scratch out all personal and chemical information on the label before recycling or disposing of the container as non-hazardous waste.[\[2\]](#)
- Final Disposal:
 - All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Do not dispose of **Vimirogant** down the drain or in the regular trash unless explicitly permitted by the SDS and local regulations. Pharmaceuticals can have unintended environmental impacts.[\[3\]](#)[\[4\]](#)

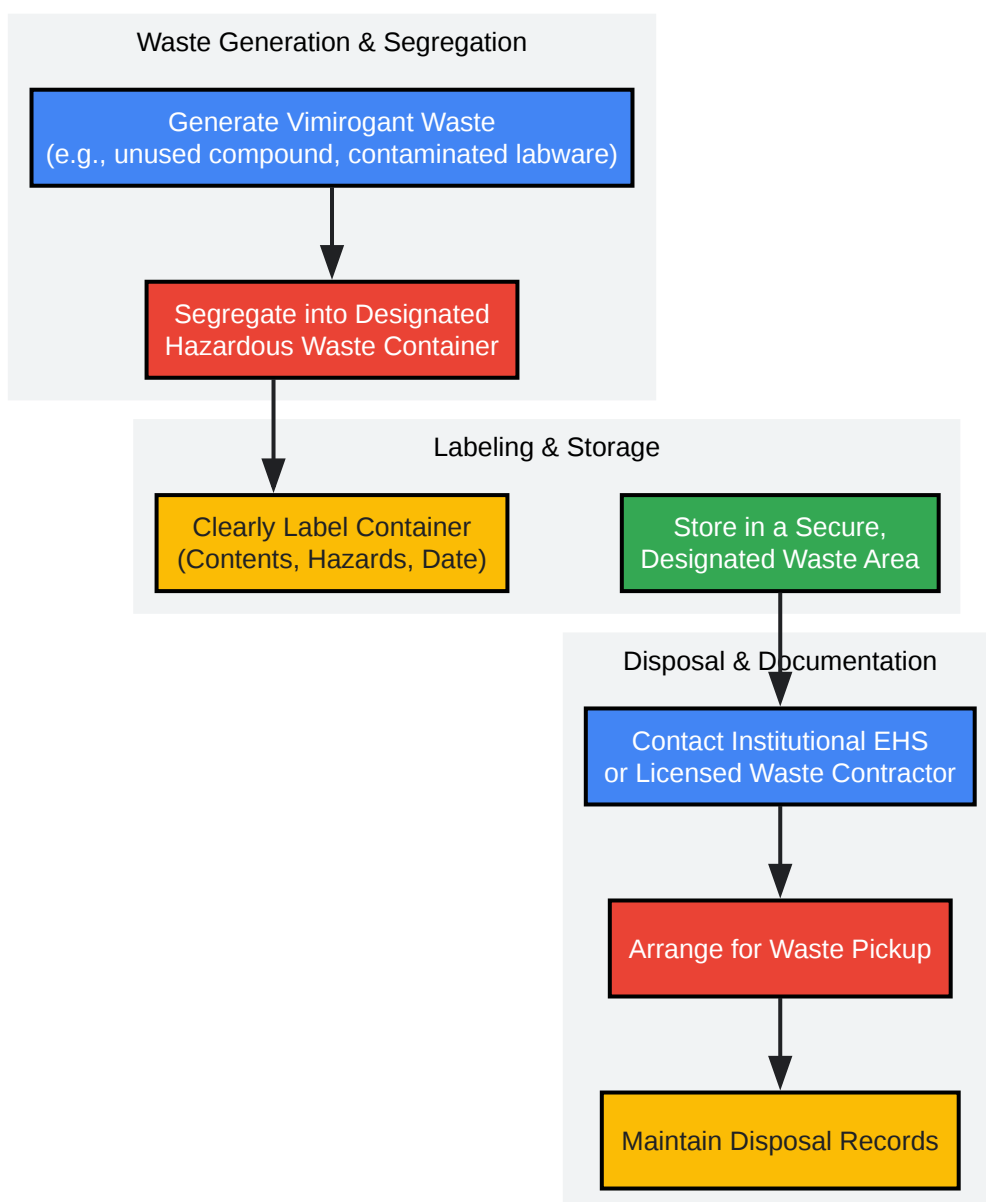
Chemical and Physical Properties of Vimirogant

The following table summarizes the available chemical and physical data for **Vimirogant**. This information is crucial for proper handling and storage.

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₅ F ₃ N ₄ O ₃ S	[5]
Molecular Weight	552.7 g/mol	[5]
CAS Number	1802706-04-2	[5][6]
Appearance	Solid (form may vary)	General Knowledge
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Store in a dry, dark place.	[7]

Experimental Protocols and Workflows

While specific experimental protocols for **Vimirogant** are beyond the scope of disposal procedures, a standardized workflow for chemical waste disposal is a critical component of laboratory safety.



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Caption: Workflow for proper laboratory chemical waste disposal.

Disclaimer: This information is intended as a general guide and is not a substitute for the manufacturer's Safety Data Sheet (SDS) or your institution's specific safety and disposal protocols. Always prioritize the information provided in the SDS and consult with your Environmental Health and Safety (EHS) department for guidance. **Vimirogant** is for research use only and not for human or veterinary use.[7][8][9]

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